

Personal protective equipment for handling N-(2,4-Dichlorobenzoyl)glycine

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Compound of Interest

Compound Name: N-(2,4-Dichlorobenzoyl)glycine

Cat. No.: B184510

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Essential Safety and Handling Guide for N-(2,4-Dichlorobenzoyl)glycine

This guide provides crucial safety and logistical information for the handling and disposal of **N-(2,4-Dichlorobenzoyl)glycine** in a laboratory setting. The following procedures are based on best practices and data from structurally similar compounds and are intended for use by trained research professionals.

Chemical Profile:

Property	Value
CAS Number	7554-79-2
Molecular Formula	C ₉ H ₇ Cl ₂ NO ₃
Molecular Weight	248.06 g/mol
Physical Form	Solid
Purity	Typically ≥95%

Personal Protective Equipment (PPE)

Given the lack of a specific Safety Data Sheet (SDS) for **N-(2,4-Dichlorobenzoyl)glycine**, a cautious approach is warranted, drawing guidance from precursors like 2,4-Dichlorobenzoyl chloride, which is corrosive and reacts with water.^[1] The following PPE is mandatory when handling **N-(2,4-Dichlorobenzoyl)glycine**:

PPE Category	Required Equipment	Specifications and Best Practices
Eye and Face Protection	Safety Goggles or Face Shield	Must be worn at all times in the laboratory. Use of a face shield is recommended when handling larger quantities or when there is a risk of splashing. ^[2]
Hand Protection	Chemical-Resistant Gloves	Use compatible chemical-resistant gloves. Nitrile or neoprene gloves are generally suitable. Always inspect gloves for integrity before use and practice proper glove removal technique to avoid skin contact. ^{[3][4]}
Body Protection	Laboratory Coat	A flame-retardant lab coat should be worn and buttoned to its full length.
Respiratory Protection	NIOSH-Approved Respirator	A respirator may be necessary if handling the compound as a fine powder or if engineering controls are insufficient to minimize dust inhalation. ^[5]

Handling and Storage

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.[3][4]
- Avoid all personal contact, including inhalation and contact with skin and eyes.[6]
- Wash hands thoroughly after handling the compound.[1][3]
- Minimize dust generation during handling.[3]

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[2][3]
- Keep away from incompatible materials such as strong oxidizing agents, strong bases, and alcohols.[1][2]

Spill and Emergency Procedures

Spill Response:

- Evacuate: Clear the immediate area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For solid spills, carefully sweep up the material to avoid creating dust and place it in a suitable, labeled container for disposal.[2][6]
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent and then with soap and water.
- Report: Report the incident to the appropriate safety personnel.

First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1]

- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. Seek medical attention if irritation develops.[1][4]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[1]

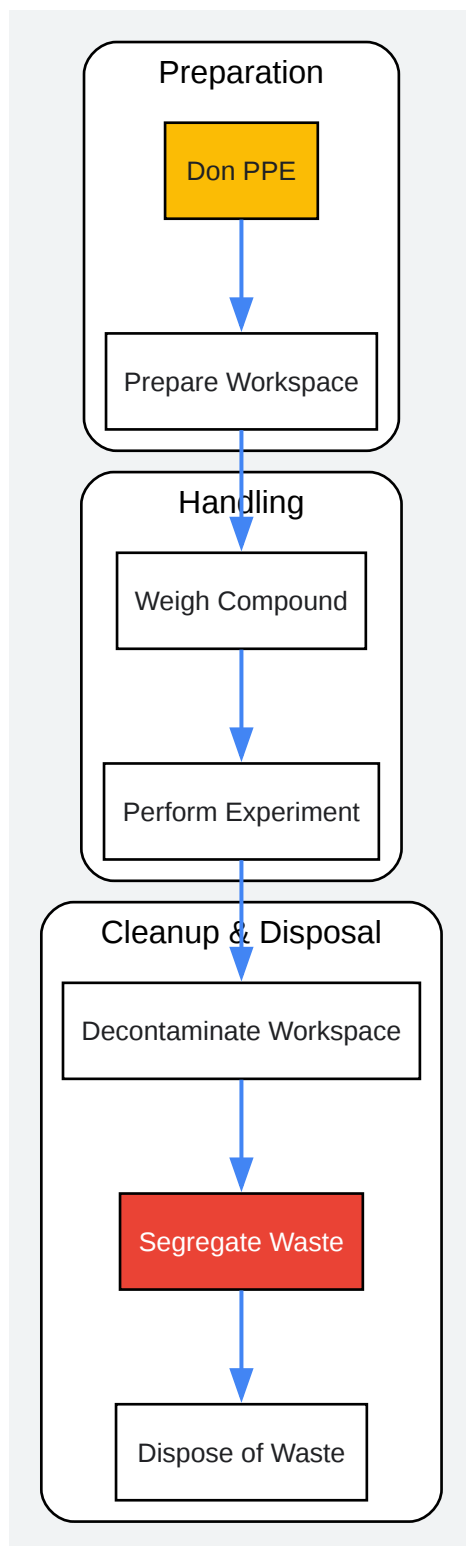
Disposal Plan

All waste must be handled in accordance with local, state, and federal regulations.[6]

- Waste Generation: Collect all waste material, including contaminated PPE and cleaning materials, in a designated and properly labeled hazardous waste container.
- Disposal Method: Dispose of the chemical waste through a licensed professional waste disposal service.[5] One recommended method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[5]
- Contaminated Packaging: Dispose of as unused product.[4]

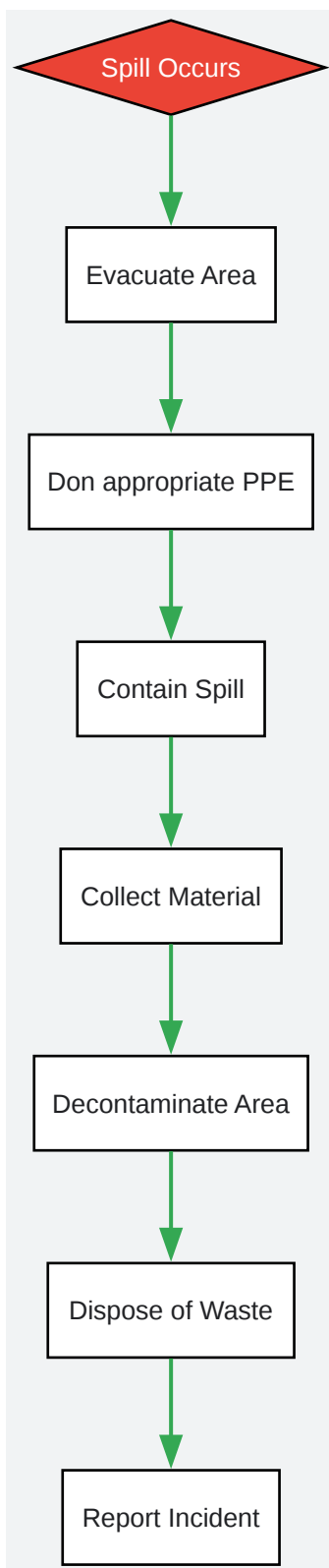
Workflow Diagrams

The following diagrams illustrate the key workflows for handling and disposing of **N-(2,4-Dichlorobenzoyl)glycine**.



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Caption: Standard laboratory workflow for handling **N-(2,4-Dichlorobenzoyl)glycine**.



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Caption: Spill response protocol for **N-(2,4-Dichlorobenzoyl)glycine**.

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